

# Application Notes and Protocols: Calcium Sulfate as a Laboratory Desiccant

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## Compound of Interest

Compound Name: Calcium sulfate

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## Introduction to Calcium Sulfate Desiccant

Anhydrous **calcium sulfate** is a versatile and cost-effective desiccant widely employed in laboratory settings for maintaining dry environments and removing moisture from various substances.[1][2] Commonly sold under the trade name Drierite™, it is created by the controlled dehydration of gypsum.[1][2] This desiccant is chemically stable, non-disintegrating, non-toxic, non-corrosive, and generally inert, making it compatible with a wide range of materials.[1][3] It operates by chemically binding with water to form a hydrate, a process that is reversible upon heating, allowing for regeneration and reuse.[4][5]

**Calcium sulfate** is available in both a non-indicating (white) form and an indicating form. The indicating variety is impregnated with cobalt chloride, which provides a distinct color change from blue when dry to pink when exhausted, offering a clear visual cue for replacement or regeneration.[3][6][7]

## Data Presentation: Properties and Performance

The following tables summarize the key quantitative data for anhydrous **calcium sulfate** as a desiccant, including a comparison with other common laboratory drying agents.

Table 1: General Properties of Anhydrous **Calcium Sulfate** (Drierite™)

Property	Value	References
Chemical Formula	CaSO <sub>4</sub>	[3]
Appearance	White granules (Regular) or Blue granules (Indicating)	[3][6]
pH	Neutral	[3][7]
Water Absorption Capacity (by weight)	6.6% for liquids, 10-14% for gases	[2][8]
Drying Efficiency (Residual Water in Air)	0.005 mg/L	[9]
Regenerable	Yes	[4][5][9]
Indicator	Cobalt Chloride (in indicating form)	[3][6]

Table 2: Comparative Performance of Common Laboratory Desiccants

Desiccant	Water Absorption Capacity (%) by weight)	Drying Speed	Drying Intensity (Residual Water)	Regeneration Temperature	Notes
Calcium Sulfate (Drierite™)	Low (6-14%)	High	High (0.005 mg/L air)	210-230°C	Generally useful, fast-acting.[5]
Silica Gel	High (up to 40%)	Medium	Medium	120-150°C	Capacity decreases at higher temperatures. [10]
Molecular Sieves (4Å)	High (20-22%)	High	Very High	200-315°C	Excellent for achieving very low humidity.[2]
Anhydrous Sodium Sulfate	Very High	Low	Low	>200°C	High capacity but slow and less efficient. [5]
Anhydrous Magnesium Sulfate	High	High	Medium	>200°C	Faster and more efficient than sodium sulfate.[5]
Anhydrous Calcium Chloride	High	Medium	High	150-200°C	Can form adducts with alcohols, amines, and some carbonyl compounds. [5]

## Experimental Protocols

### Use of Calcium Sulfate in a Desiccator

A desiccator is a sealable enclosure used to protect moisture-sensitive items from the atmosphere or to dry samples.<sup>[11][12]</sup> Anhydrous **calcium sulfate** is an excellent desiccant for this purpose.

Materials:

- Glass or plastic desiccator with a perforated plate
- Anhydrous **calcium sulfate** (non-indicating Drierite™)
- Indicating **calcium sulfate** (Indicating Drierite™)
- Lab coat, safety goggles, and gloves

Protocol:

- Ensure the desiccator is clean and dry.
- If using a glass desiccator, apply a thin, even layer of vacuum grease to the ground-glass rim to ensure an airtight seal.<sup>[11]</sup>
- Fill the bottom chamber of the desiccator with non-indicating anhydrous **calcium sulfate** to just below the level of the perforated plate.
- Sprinkle a thin, single layer of indicating **calcium sulfate** granules on top of the white desiccant bed. This will serve as a visual indicator of the desiccant's condition.
- Place the clean, dry perforated plate into the desiccator.
- To open the desiccator, slide the lid horizontally.<sup>[11]</sup> Do not attempt to lift it vertically.
- Place the items to be kept dry on the perforated plate.
- To close the desiccator, slide the lid back on. For glass desiccators, give a slight twist to ensure the grease spreads and creates a complete seal.

- Monitor the color of the indicating desiccant. When the blue granules turn pink, the desiccant is saturated and needs to be regenerated or replaced.

## Drying an Organic Solvent with Anhydrous Calcium Sulfate

Anhydrous **calcium sulfate** can be used to remove dissolved water from organic solvents.<sup>[13]</sup> It is particularly useful due to its fast action and chemical inertness towards most organic compounds.<sup>[5]</sup>

Materials:

- "Wet" organic solvent in a suitable flask (e.g., Erlenmeyer flask)
- Anhydrous **calcium sulfate** (non-indicating)
- Spatula
- Stirring apparatus (magnetic stirrer and stir bar, or manual swirling)
- Filtration setup (funnel, filter paper, and receiving flask) or decanting equipment
- Lab coat, safety goggles, and gloves

Protocol:

- Add a small amount of anhydrous **calcium sulfate** to the "wet" organic solvent. A general rule of thumb is to add enough so that some of the desiccant remains free-flowing and does not clump together.
- Stopper the flask and gently swirl or stir the mixture for 5-10 minutes.<sup>[14]</sup> The high speed of **calcium sulfate** means prolonged contact is often unnecessary.<sup>[5]</sup>
- Observe the desiccant. If it all clumps together, this indicates that more water is present than the desiccant can absorb. In this case, add more anhydrous **calcium sulfate** until some fresh desiccant remains mobile.

- Once the drying is complete (indicated by the presence of free-flowing desiccant), separate the dried solvent from the hydrated **calcium sulfate**. This can be done by:
  - Decantation: Carefully pour the solvent into a clean, dry container, leaving the solid desiccant behind.
  - Gravity Filtration: Pass the solvent through a fluted filter paper in a funnel into a clean, dry receiving flask.
- The resulting organic solvent is now considered "dry."

## Use of Calcium Sulfate in a Drying Tube for Gas Streams

Drying tubes are used to protect reactions from atmospheric moisture or to dry a stream of gas. [\[15\]](#)

Materials:

- Glass or plastic drying tube
- Anhydrous **calcium sulfate** (indicating Drierite™ is recommended for easy monitoring)
- Glass wool or cotton plugs
- Tubing for gas inlet and outlet
- Lab coat, safety goggles, and gloves

Protocol:

- Place a small plug of glass wool or cotton at the bottom of the drying tube to retain the desiccant. [\[15\]](#)
- Carefully fill the tube with anhydrous **calcium sulfate** granules. Gently tap the tube to ensure even packing and prevent channeling of the gas stream.
- Place another small plug of glass wool or cotton on top of the desiccant to secure it in place. [\[15\]](#)

- Connect the drying tube to the gas line using appropriate tubing. Ensure the gas flow is in the intended direction.
- For protecting a reaction from atmospheric moisture, the drying tube is typically attached to the top of a reflux condenser.<sup>[15]</sup>
- Monitor the color of the indicating desiccant. As the gas flows through, the desiccant at the inlet will change color first. The drying tube should be refilled or regenerated when a significant portion of the desiccant has turned pink.

## Regeneration of Exhausted Calcium Sulfate

Exhausted **calcium sulfate** (indicated by a pink color in the indicating form) can be regenerated by heating to drive off the absorbed water.<sup>[4][5][9]</sup>

Materials:

- Exhausted **calcium sulfate** (pink indicating Drierite™ or used non-indicating Drierite™)
- Shallow, heat-resistant pan or tray (e.g., glass baking dish or a tray made of heavy-duty aluminum foil)<sup>[1]</sup>
- Vented laboratory oven
- Heat-resistant gloves
- Spatula
- Airtight container for storage of the regenerated desiccant
- Lab coat and safety goggles

Protocol:

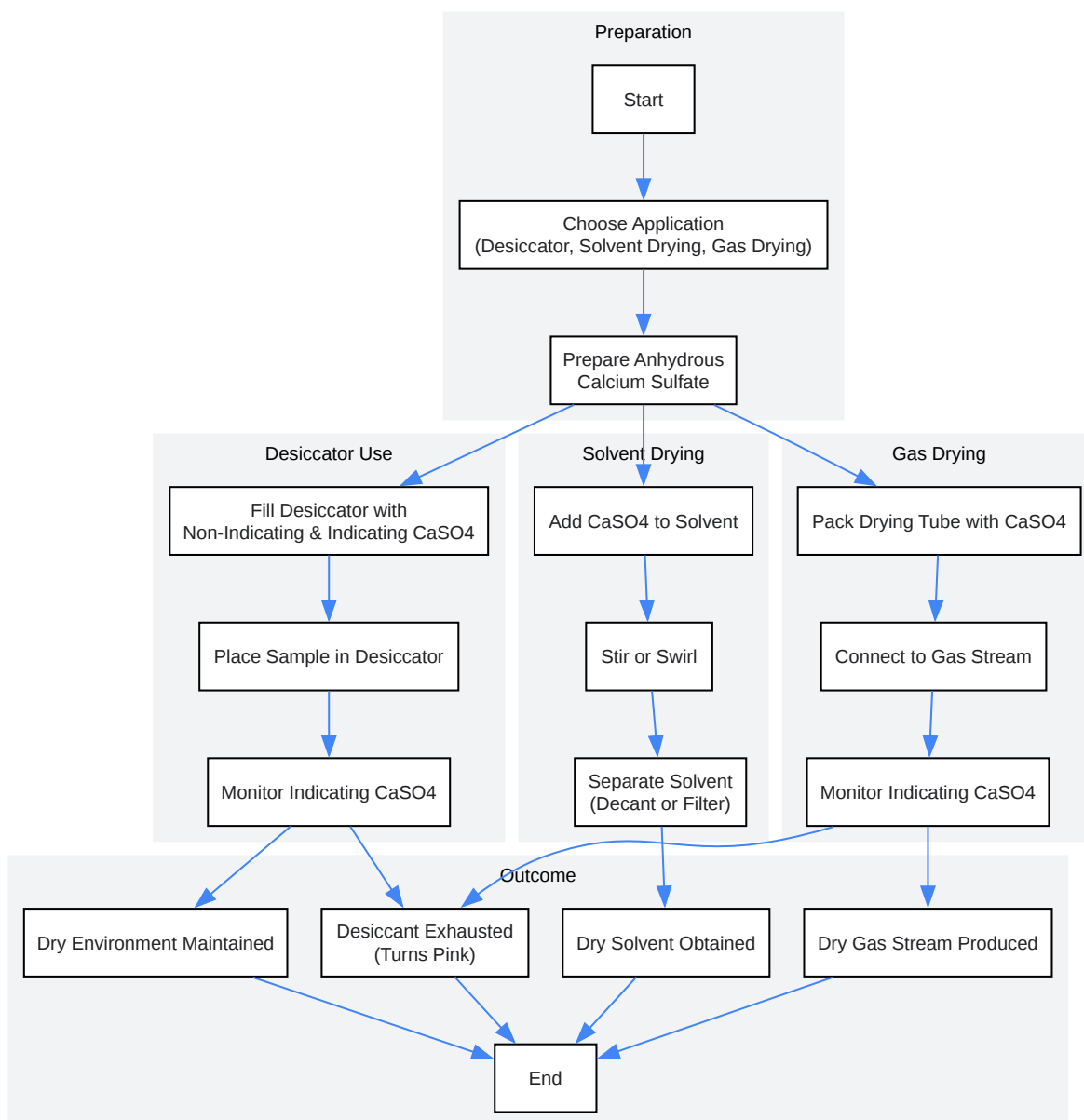
- Preheat a vented laboratory oven to 210-230°C (410-446°F).
- Spread the exhausted **calcium sulfate** in a thin, even layer (approximately one granule deep) in the heat-resistant pan.<sup>[4][16]</sup> This ensures uniform heating and efficient water

removal.

- Place the pan in the preheated oven.
- Heat the desiccant for at least 1 to 2 hours.<sup>[17]</sup> For indicating Drierite, the color will revert from pink back to a vibrant blue.
- Using heat-resistant gloves, carefully remove the hot pan from the oven.
- Allow the regenerated desiccant to cool in a dry environment, such as a desiccator, or immediately transfer the hot granules to a dry, airtight container and seal it tightly.<sup>[4]</sup> This prevents the re-adsorption of atmospheric moisture as it cools.
- The regenerated **calcium sulfate** is now ready for reuse. Note that with repeated regenerations, the color of the indicating Drierite may become less distinct.<sup>[4]</sup><sup>[17]</sup>

## Visualizations

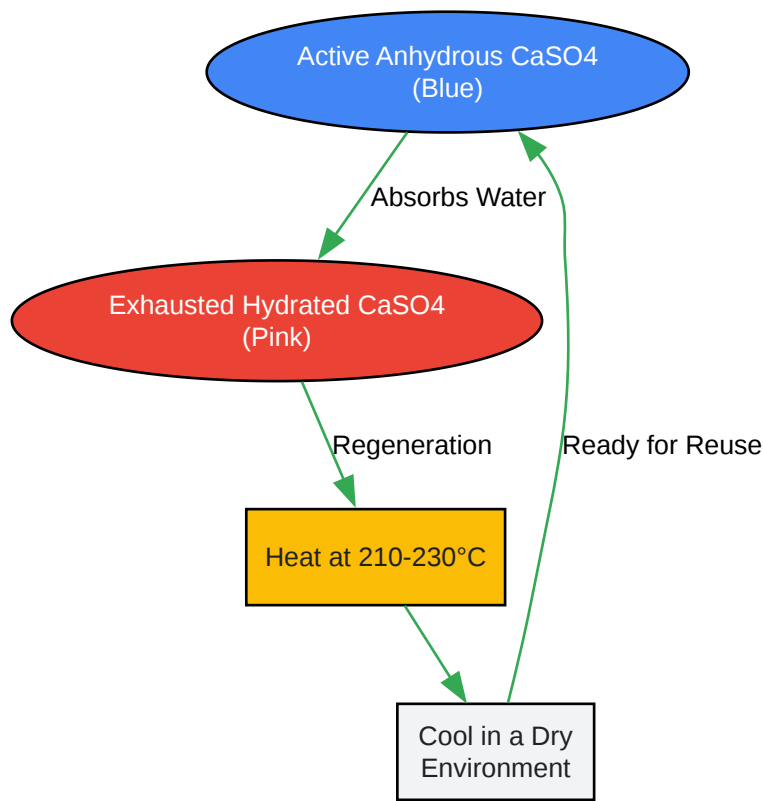
### Experimental Workflow for Using Calcium Sulfate Desiccant



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Caption: Workflow for using **calcium sulfate** as a desiccant.

## Regeneration Cycle of Calcium Sulfate Desiccant



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Caption: Regeneration cycle of indicating **calcium sulfate**.

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